

1,5-Dibromo-2,4-pentanedione vs 1,5-dibromopentane

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Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

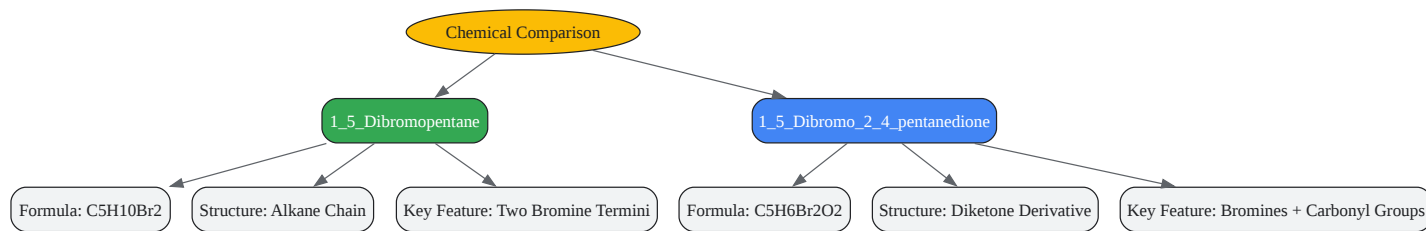
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Chemical Identification

The table below clarifies the fundamental identities of the two compounds, confirming they are distinct chemical entities.

Feature	1,5-Dibromopentane	1,5-Dibromo-2,4-pentanedione
CAS Number	111-24-0 [1] [2] [3]	Information not found
Molecular Formula	C ₅ H ₁₀ Br ₂ [4] [5] [1]	C ₅ H ₆ Br ₂ O ₂ [6]
Molecular Weight	229.94 g/mol [1] [2]	Information not found
Chemical Structure	Br(CH ₂) ₅ Br [1] [2]	Information not found
IUPAC Name	Pentane, 1,5-dibromo- [2] [3]	1,5-Dibromo-2,4-pentanedione [6]

The core structural difference is that 1,5-Dibromopentane is a simple alkane chain, while **1,5-Dibromo-2,4-pentanedione** is a diketone derivative containing oxygen atoms. This fundamental difference dictates their physical properties and chemical reactivity.



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The diagram above illustrates the fundamental structural relationship between the two chemicals, highlighting their different functional groups which lead to distinct properties and applications.

Profile of 1,5-Dibromopentane

The following table summarizes the key physical and chemical properties of 1,5-Dibromopentane, compiled from several chemical databases.

Property	Value	Reference
Melting Point	-34 °C (lit.) / 233.2 K	[1] [2]
Boiling Point	110 °C at 15 mmHg (lit.) / 224.5 °C at 760 mmHg / 495.5 K	[1] [2] [3]
Density	1.688 g/mL at 25 °C (lit.)	[1]
Refractive Index	1.504	[3]
Flash Point	>230 °F / 94.7 °C	[1] [3]
Water Solubility	Insoluble	[1] [3]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	[3]

Property	Value	Reference
Vapor Density	8 (vs air)	[1] [3]

Experimental Data & Protocols

The National Institute of Standards and Technology (NIST) provides critically evaluated thermophysical property data for 1,5-Dibromopentane, including [4]:

- **Phase Change Data:** Triple point, boiling point, critical temperature and pressure, enthalpy of vaporization.
- **Thermodynamic Properties:** Density, heat capacity, viscosity, and thermal conductivity across various temperatures and pressures.
- **Spectroscopic Data:** A full infrared (IR) spectrum is available, which is essential for compound identification. The spectrum was measured in solution and is part of the evaluated Coblentz Society reference collection [7].

Primary Applications in Research

1,5-Dibromopentane is commonly used as a **bis-alkylating agent** to build cyclic and bridged structures in organic synthesis [1]:

- **Synthesis of N-Heterocycles:** It is used to prepare **N-alkylated piperidines** by reacting with primary amines.
- **Synthesis of S-Heterocycles:** It can react with sodium sulfide to form **thiane** (tetrahydrothiopyran).
- **Grignard Reagent Preparation:** It is used to synthesize a 1,5-di-Grignard reagent for carbon-chain extension.
- **Intermediate in Drug Synthesis:** It serves as a key building block in the synthesis of compounds like the analgesic **dezocine** [1].

Safety Information (GHS/Regulatory)

- **Hazard Statements:** **H315** (Causes skin irritation), **H319** (Causes serious eye irritation) [3].
- **Precautionary Statements:** P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) [3].
- **Risk Phrases:** R22 (Harmful if swallowed), R36/38 (Irritating to eyes and skin) [3].

Guidance for Further Research

The lack of publicly available data for **1,5-Dibromo-2,4-pentanedione** suggests it may be a specialty or novel compound. To proceed with your comparison, I suggest you:

- **Consult specialized databases** like Reaxys or SciFinder, which may contain journal articles or patents detailing the synthesis and properties of **1,5-Dibromo-2,4-pentanedione**.
- **Review the synthetic literature** for 2,4-pentanedione (acetylacetone), as its bromination derivatives are likely discussed in methodological contexts.

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